

An In-depth Technical Guide to the Physicochemical Properties of Dantrolene Sodium Hemihydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dantrolene sodium hemiheptahydrate*

Cat. No.: *B13654578*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Dantrolene sodium hemiheptahydrate**. The information herein is intended to support research and development activities by providing essential data on solubility, stability, and handling, along with detailed experimental protocols and visual representations of its mechanism of action and experimental workflows.

Physicochemical Properties

Dantrolene sodium hemiheptahydrate is the hydrated sodium salt of dantrolene, a hydantoin derivative that functions as a direct-acting skeletal muscle relaxant.^{[1][2]} Its chemical formula is $(C_{14}H_9N_4O_5Na)_2 \cdot 7H_2O$.^[3] It appears as a yellowish-orange to orange crystalline powder.^{[3][4]}

The following tables summarize the key physicochemical properties of **Dantrolene sodium hemiheptahydrate**.

Table 1: Molecular and Physical Properties

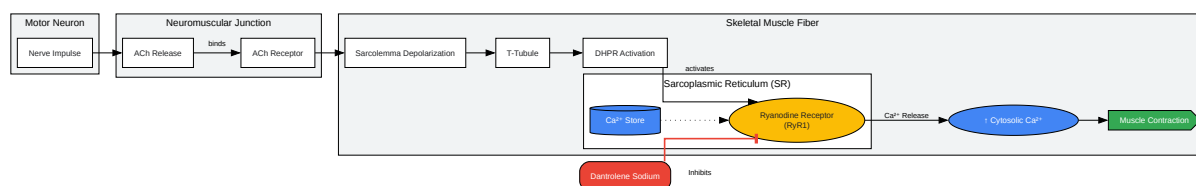
Property	Value	Source(s)
Molecular Formula	(C ₁₄ H ₉ N ₄ O ₅ Na) ₂ · 7H ₂ O	[3]
Molecular Weight	399.29 g/mol (hydrated)[3][4] [5] 798.57 g/mol (dimer)[6][7] 336.23 g/mol (anhydrous salt) [1][3][4][5][6][7][8][9][10] [1][8][9] 314.25 g/mol (free acid)[10]	
Melting Point	225-226°C >230°C[8] 279-280°C[3][11]	[3][8][12][11]
pKa	~7.5 (free acid)	
Appearance	Yellowish-Orange to Orange Crystalline Powder	[3]

Table 2: Solubility Profile

Solvent	Solubility	Source(s)
Water	Slightly soluble[1][3][4][12]	[1][3][4][12]
Alkaline Solutions	More soluble than in water	[3][4]
DMSO	2 - 14 mg/mL[5][8][13][14][15]	[5][8][13][14][15]
Dimethylformamide (DMF)	~10 - 12.5 mg/mL	[13][15]
1:1 DMF:PBS (pH 7.2)	~0.5 mg/mL	[13][15]
1:1 DMF:MeOH	9.80 - 10.20 mg/mL	[8]
Methanol	Sparingly soluble	[16]
Ethanol (95%)	Slightly soluble	[16]
Propylene Glycol	Soluble	[16]

Mechanism of Action

Dantrolene is a postsynaptic muscle relaxant that depresses excitation-contraction coupling in skeletal muscle.[17][18] Its primary mechanism involves the inhibition of calcium ion (Ca^{2+}) release from the sarcoplasmic reticulum.[18][19] Dantrolene binds to the ryanodine receptor (specifically RyR1 and RyR3 isoforms), a calcium channel on the sarcoplasmic reticulum membrane, thereby impeding the release of calcium into the cytosol.[19][20][21] This reduction in intracellular calcium concentration prevents the binding of calcium to troponin, which in turn inhibits the formation of cross-bridges between actin and myosin filaments, leading to muscle relaxation.[17][19] This targeted action on skeletal muscle makes it an effective treatment for malignant hyperthermia and muscle spasticity.[17][19]



[Click to download full resolution via product page](#)

Dantrolene's inhibition of RyR1-mediated Ca^{2+} release.

Experimental Protocols

Accurate and reproducible experimental results depend on the proper handling and preparation of Dantrolene sodium solutions.

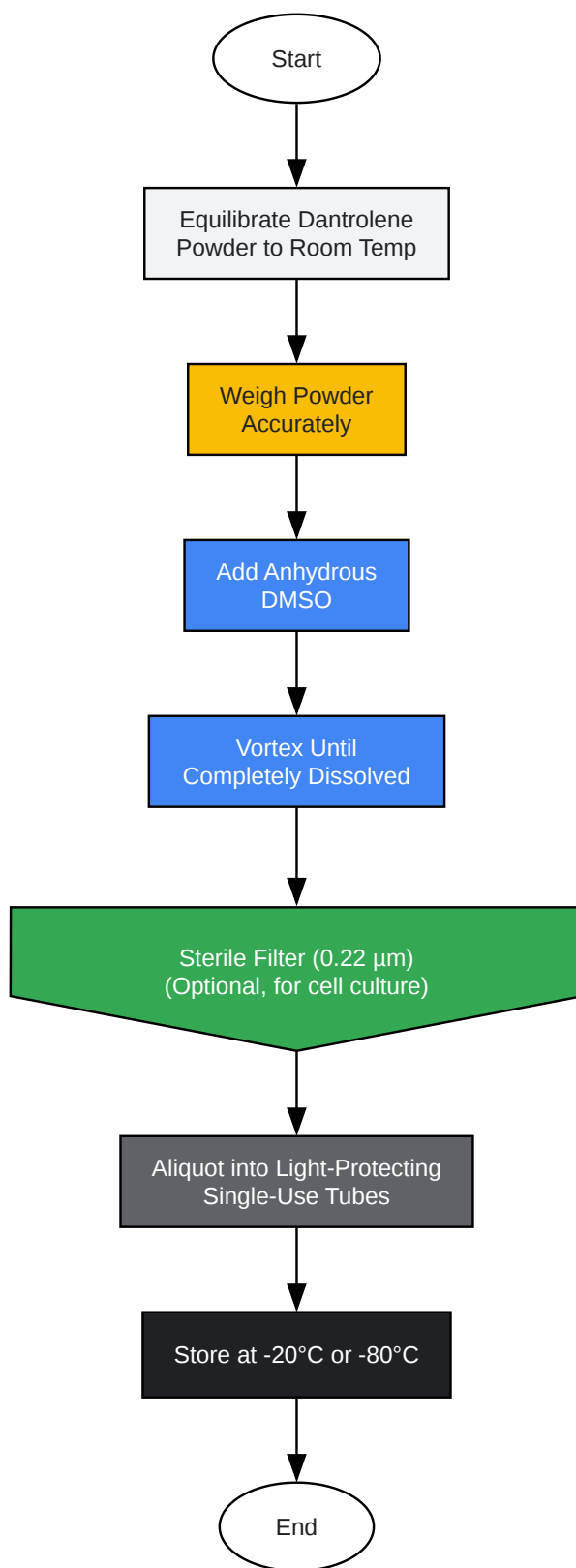
Due to its poor aqueous solubility, a concentrated stock solution of Dantrolene sodium is typically prepared in an organic solvent like DMSO.[22][23]

Materials:

- **Dantrolene sodium hemiheptahydrate** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile, light-protecting microcentrifuge tubes or vials
- Analytical balance
- Vortex mixer
- 0.22 μm syringe filter (for sterile applications)

Methodology:

- **Equilibration:** Allow the vial of Dantrolene sodium powder to reach room temperature before opening to prevent moisture condensation.[\[23\]](#)
- **Weighing:** Accurately weigh the desired amount of powder in a sterile tube. For example, for 1 mL of a 10 mM stock solution, weigh 3.36 mg of the anhydrous equivalent.[\[22\]](#)
- **Dissolution:** Add the appropriate volume of sterile DMSO to the tube.
- **Mixing:** Vortex the solution vigorously until all the powder is completely dissolved. The solution should be clear. Gentle warming may assist dissolution, but avoid high temperatures.[\[22\]](#)
- **Sterilization (Optional):** For cell culture use, filter the stock solution through a 0.22 μm syringe filter into a new sterile tube.[\[23\]](#)
- **Aliquoting and Storage:** Dispense the stock solution into single-use aliquots in light-protecting cryovials to minimize freeze-thaw cycles. Store aliquots at -20°C or -80°C .[\[22\]](#)[\[23\]](#)



[Click to download full resolution via product page](#)

Workflow for preparing Dantrolene sodium stock solution.

The pKa can be determined by monitoring the pH of a solution as a titrant is added.

Materials:

- **Dantrolene sodium hemiheptahydrate**
- Calibrated pH meter and electrode
- Magnetic stirrer and stir bar
- Burette
- Standardized 0.1 M HCl and 0.1 M NaOH solutions
- 0.15 M KCl solution (to maintain ionic strength)
- Deionized water

Methodology:

- Calibration: Calibrate the pH meter using standard buffers (e.g., pH 4, 7, and 10).[\[24\]](#)
- Sample Preparation: Prepare a ~1 mM solution of Dantrolene sodium in deionized water. Add KCl to a final concentration of 0.15 M to maintain constant ionic strength.[\[24\]](#)
- Acidification: Acidify the sample solution to a pH of ~1.8-2.0 with 0.1 M HCl.[\[24\]](#)
- Titration: Place the solution on a magnetic stirrer and immerse the pH electrode. Begin titrating by adding small, precise volumes of 0.1 M NaOH from the burette.
- Data Recording: Record the pH value after each addition of titrant, allowing the reading to stabilize. Continue until the pH reaches ~12-12.5.[\[24\]](#)
- Analysis: Plot the pH (y-axis) versus the volume of NaOH added (x-axis) to generate a titration curve. The pKa is the pH at the half-equivalence point, which corresponds to the midpoint of the steepest part of the curve. For more precise determination, a plot of the first derivative ($\Delta\text{pH}/\Delta V$) can be used to identify the equivalence point.

- Replication: Perform the titration at least in triplicate to ensure reliability.[24]

High-Performance Liquid Chromatography (HPLC) is a standard method for determining the purity of Dantrolene sodium and quantifying impurities, such as its precursor 5-(4-Nitrophenyl)-2-furaldehyde.[25][26]

Materials & Instrumentation:

- HPLC system with UV detector
- C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 μ m)[2][26]
- Dantrolene sodium sample and reference standard
- HPLC-grade solvents (e.g., acetonitrile, water)
- Buffers and additives (e.g., triethylamine, acetic acid)[2][26]

Example Chromatographic Conditions:

- Mobile Phase: Acetonitrile and water containing 0.1% Triethylamine (30:70 v/v)[2]
- Flow Rate: 1.0 mL/min[2]
- Column Temperature: 35°C[2]
- Detection Wavelength: 380 nm[2][26]
- Injection Volume: 4-10 μ L[2][16]

Methodology:

- Standard Preparation: Prepare a series of standard solutions of the Dantrolene reference standard at known concentrations to generate a calibration curve.
- Sample Preparation: Accurately weigh and dissolve the Dantrolene sodium sample in a suitable solvent to a known concentration.

- Analysis: Equilibrate the HPLC system with the mobile phase. Inject the standard and sample solutions.
- Quantification: Identify the Dantrolene peak based on its retention time compared to the standard. Calculate the purity by determining the area of the main peak as a percentage of the total area of all peaks. The concentration in the sample can be determined by comparing its peak area to the calibration curve.[25]

Factors Influencing Solubility and Stability

The solubility and stability of Dantrolene are influenced by several factors that are critical to consider during experimental design.

- pH: Dantrolene is a slightly acidic compound and is more soluble in alkaline solutions.[4] Maximum stability in aqueous solutions is observed around pH 7.4.[22]
- Solvent: Solubility is significantly higher in organic solvents like DMSO and DMF compared to aqueous buffers.[13][15]
- Temperature: Solubility is temperature-dependent. Gentle warming can aid dissolution in stock solution preparation.[22]
- Light: Dantrolene solutions are sensitive to light and should be protected from direct exposure to prevent degradation.[27]

Key factors influencing Dantrolene's solubility/stability.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dantrolene Sodium | C₁₄H₉N₄NaO₅ | CID 6604100 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]

- 3. Dantrolene Sodium Heptahydrate - LKT Labs [lktlabs.com]
- 4. medsinform.com.au [medsinform.com.au]
- 5. abmole.com [abmole.com]
- 6. scbt.com [scbt.com]
- 7. Dantrolene Sodium Salt Hemiheptahydrate | LGC Standards [lgcstandards.com]
- 8. Dantrolene, Sodium Salt Hemiheptahydrate | CAS 24868-20-0 | Chemical-Suppliers [chemical-suppliers.eu]
- 9. conscientia-industrial.com [conscientia-industrial.com]
- 10. Dantrolene | C₁₄H₁₀N₄O₅ | CID 6914273 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. Dantrolene [drugfuture.com]
- 12. Dantrolene sodium hemiheptahydrate, Thermo Scientific 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 13. cdn.caymanchem.com [cdn.caymanchem.com]
- 14. selleckchem.com [selleckchem.com]
- 15. fnkprddata.blob.core.windows.net [fnkprddata.blob.core.windows.net]
- 16. jpdb.nihs.go.jp [jpdb.nihs.go.jp]
- 17. Dantrolene - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 18. Dantrolene - Wikipedia [en.wikipedia.org]
- 19. What is the mechanism of Dantrolene Sodium? [synapse.patsnap.com]
- 20. Dantrolene: mechanisms of neuroprotection and possible clinical applications in the neurointensive care unit - PMC [pmc.ncbi.nlm.nih.gov]
- 21. medchemexpress.com [medchemexpress.com]
- 22. benchchem.com [benchchem.com]
- 23. benchchem.com [benchchem.com]
- 24. creative-bioarray.com [creative-bioarray.com]
- 25. benchchem.com [benchchem.com]
- 26. scholar.cu.edu.eg [scholar.cu.edu.eg]
- 27. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Dantrolene Sodium Hemihydrate]. BenchChem, [2025]. [Online PDF]. Available

at: [<https://www.benchchem.com/product/b13654578#physicochemical-properties-of-dantrolene-sodium-hemiheptahydrate-for-research>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com